

Crystal structure of 1,3-Bis(4-bromophenyl)propanone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,3-Bis(4-bromophenyl)propanone

Cat. No.: B1268880

[Get Quote](#)

A definitive crystal structure for **1,3-Bis(4-bromophenyl)propanone** has been reported, although access to the primary research article containing the full crystallographic data and detailed experimental protocols is limited. This guide provides a summary of the available information based on existing literature and database references.

Physicochemical Properties

Basic physicochemical data for **1,3-Bis(4-bromophenyl)propanone** is summarized in the table below.

Property	Value
Molecular Formula	C ₁₅ H ₁₂ Br ₂ O
Molecular Weight	368.06 g/mol
IUPAC Name	1,3-bis(4-bromophenyl)propan-1-one
CAS Number	54523-47-6
Appearance	White to light yellow powder/crystal
Melting Point	117.0 to 121.0 °C

Crystal Structure

While the full crystallographic data from the primary source is not readily available, a published work by Varughese and Draper in *Crystal Growth & Design* (2010) is cited as containing the crystal structure of 1,3-bis(4-bromophenyl)acetone (a synonym for **1,3-Bis(4-bromophenyl)propanone**). Further investigation is required to obtain the detailed crystallographic tables from this source.

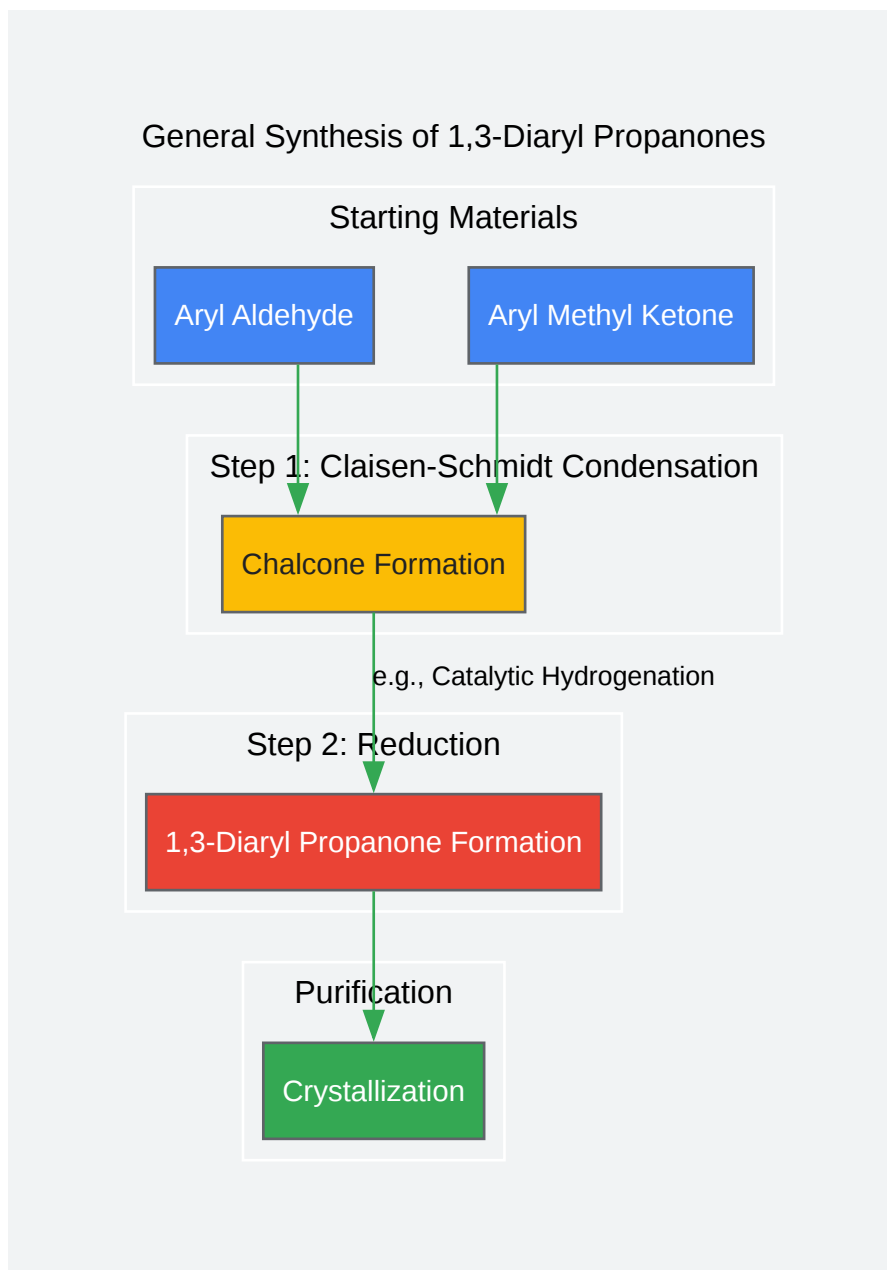
For illustrative purposes, the closely related compound, 1,3-Bis(4-bromophenyl)propane, has been structurally characterized. It crystallizes in the monoclinic P21 space group. This information may provide some insight into the potential packing and conformational preferences of the propanone derivative, though direct extrapolation is not a substitute for the experimental data of the target compound.

Experimental Protocols

Detailed experimental protocols for the synthesis and crystallization of **1,3-Bis(4-bromophenyl)propanone** are not available in the public domain at this time. However, several synthetic routes have been proposed.

Illustrative Synthetic Workflow

The following diagram outlines a general synthetic approach to 1,3-diaryl propanones. Note that this is a generalized representation and specific reagents and conditions for **1,3-Bis(4-bromophenyl)propanone** may vary.



[Click to download full resolution via product page](#)

Caption: Generalized workflow for the synthesis of 1,3-diaryl propanones.

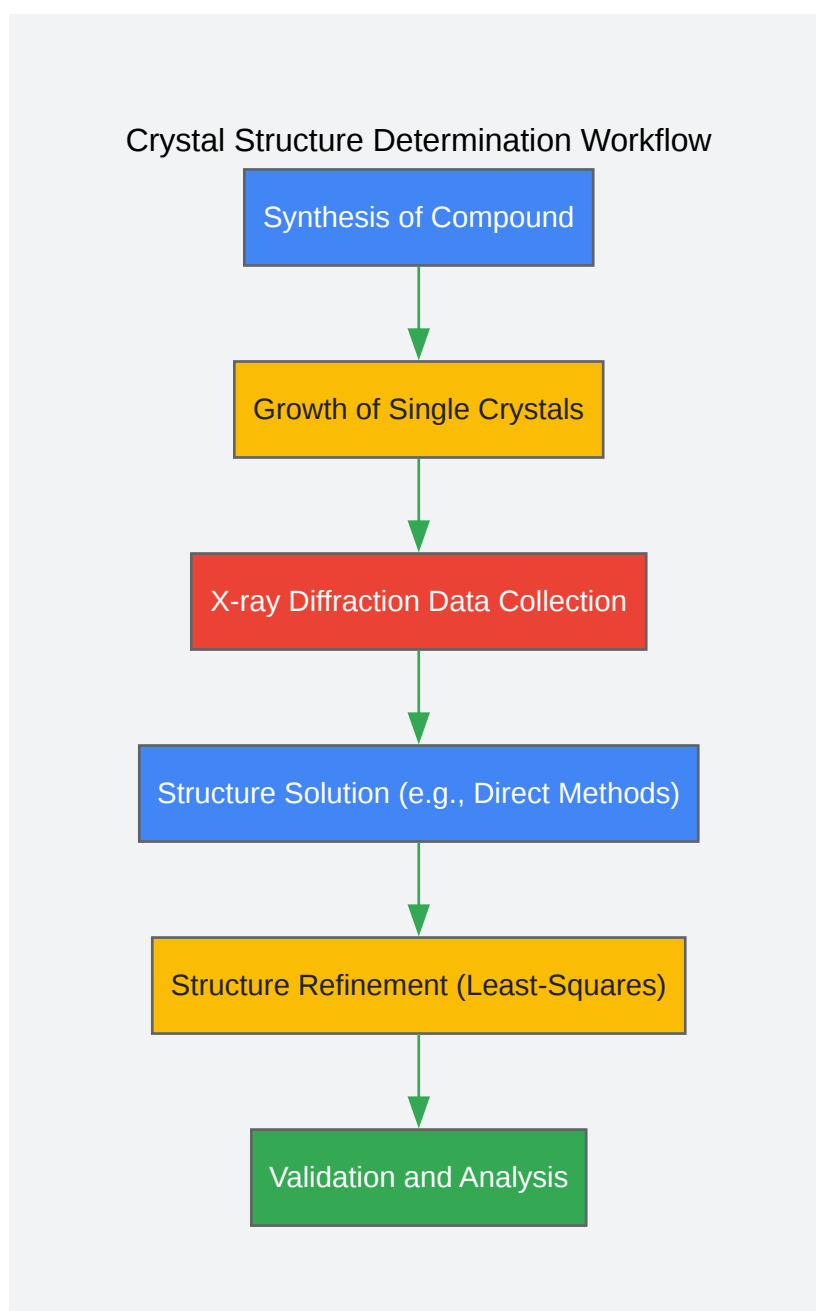
Data Presentation

Due to the limited access to the primary research article, a comprehensive table of quantitative crystallographic data (unit cell parameters, bond lengths, angles, etc.) for **1,3-Bis(4-bromophenyl)propanone** cannot be provided at this time. Researchers are encouraged to

consult the 2010 Crystal Growth & Design article by Varughese and Draper for this detailed information.

Logical Relationships in Structural Analysis

The process of determining and analyzing a crystal structure follows a logical workflow. The diagram below illustrates the key steps involved, from initial synthesis to final structural validation.



[Click to download full resolution via product page](#)

Caption: Logical workflow for crystal structure determination.

Conclusion

This technical guide provides an overview of the available information on the crystal structure of **1,3-Bis(4-bromophenyl)propanone**. While the existence of a determined crystal structure is confirmed through citations, the detailed quantitative data and experimental protocols are contained within a primary research article that was not accessible for this review. For in-depth research and drug development applications, it is imperative to consult the original publication by Varughese and Draper in *Crystal Growth & Design* from 2010. The provided diagrams offer a general understanding of the synthetic and analytical workflows relevant to the study of such compounds.

- To cite this document: BenchChem. [Crystal structure of 1,3-Bis(4-bromophenyl)propanone]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1268880#crystal-structure-of-1-3-bis-4-bromophenyl-propanone\]](https://www.benchchem.com/product/b1268880#crystal-structure-of-1-3-bis-4-bromophenyl-propanone)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com